Technical Monograph: 5-Chloro-2-(n-octyl-d17)-4-isothiazolin-3-one

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Compound of Interest

Compound Name:	*5-Chloro-2-(n-octyl-d17)-4-isothiazolin-3-one*
CAS No.:	*1189719-53-6*
Cat. No.:	*B563225*

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Part 1: Compound Identity & Physicochemical Profile

This section establishes the definitive identity of the compound, distinguishing it from its non-chlorinated (OIT) and di-chlorinated (DCOI) analogs. The "d17" designation indicates a fully deuterated octyl side chain (

), rendering it chemically identical to the target analyte but mass-resolved for spectrometric differentiation.

Nomenclature & Registry

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Parameter	Detail
Chemical Name	5-Chloro-2-(n-octyl-1,1,2,2,3,3,4,4,5,5,6,6,7,7,8,8,8-d17)-4-isothiazolin-3-one
Common Name	5-Chloro-OIT-d17; 5-Chloro-2-octyl-3(2H)-isothiazolone-d17
CAS Number (d17)	1189719-53-6
CAS Number (Unlabeled)	26530-24-5 (Parent: 5-Chloro-2-n-octyl-4-isothiazolin-3-one)
Molecular Formula	
Molecular Weight	~264.89 g/mol (vs. 247.79 g/mol for unlabeled)
Appearance	Pale yellow oil or low-melting solid
Solubility	Soluble in Methanol, Acetonitrile, Ethyl Acetate; Low water solubility ( )

Structural Significance

The presence of the chlorine atom at position 5 and the octyl chain at position 2 creates a lipophilic biocide used in industrial marine paints and leather preservatives. The d17 labeling on the octyl chain is strategic:

- Metabolic Stability: The alkyl chain is the primary site of oxidative degradation. Deuteration can kinetically stabilize the standard against degradation during extraction (Kinetic Isotope Effect), though its primary use is mass differentiation.
- Mass Shift (+17 Da): The +17 Da shift is sufficient to avoid isotopic overlap with the natural abundance

  or

  isotopes of the native analyte, ensuring "crosstalk-free" quantification.

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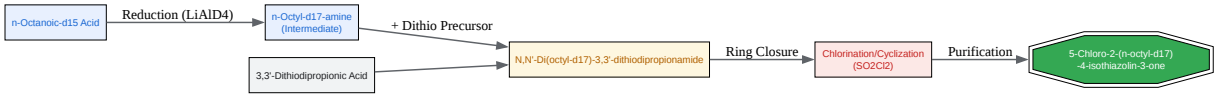
Part 2: Synthesis Logic & Mechanism

While commercial sourcing is standard, understanding the synthesis is critical for troubleshooting impurities (e.g., under-deuterated isotopologues). The synthesis typically follows a cyclization-chlorination pathway rather than direct alkylation, to ensure regiospecificity.

Conceptual Synthesis Workflow

The synthesis relies on the reaction of n-octyl-d17-amine with a dithio-precursor, followed by oxidative chlorination/cyclization using sulfuryl chloride (

).



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Figure 1: Proposed synthetic pathway for 5-Chloro-OIT-d17 via the dithiodipropionamide route, ensuring the integrity of the isothiazolone ring.

Part 3: Analytical Application (Isotope Dilution Mass Spectrometry)

The primary utility of CAS 1189719-53-6 is as an Internal Standard (IS) in LC-MS/MS assays. Isothiazolinones are notorious for matrix suppression in environmental water and complex consumer products (e.g., shampoos, paints).

The Principle of IDMS

By spiking the d17-standard into the sample before extraction, the standard experiences the exact same extraction inefficiencies and matrix suppression effects as the native analyte. The

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ratio of Native/d17 remains constant regardless of absolute signal loss, enabling self-correcting quantification.

Mass Spectrometry Transitions

In Electrospray Ionization (ESI+), the molecule forms

.

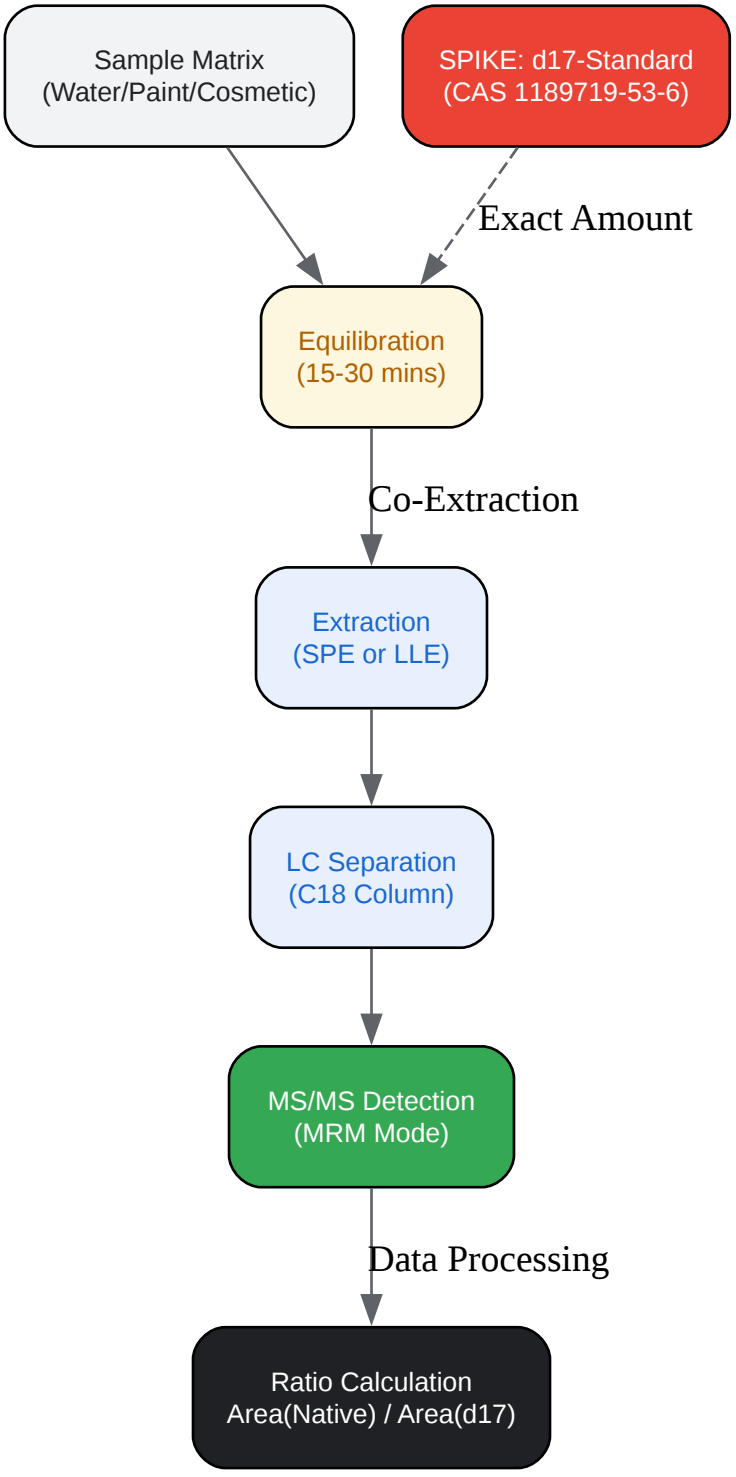
- Native Precursor: m/z ~248
- d17 Standard Precursor: m/z ~265

Fragmentation Strategy: Isothiazolinones typically fragment by cleaving the N-S bond or losing the alkyl chain.

- Scenario A (Ring Fragment): If the octyl chain is lost, the fragment (m/z ~150) is identical for both Native and d17. Differentiation relies solely on the Precursor selection (Q1).
- Scenario B (Chain Retention): If a fragment retains the chain, the fragment masses will also differ by +17 Da.

Recommendation: Use the Precursor -> Ring Fragment transition for maximum sensitivity, relying on Q1 resolution (248 vs 265) to separate the species.

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Figure 2: Isotope Dilution Mass Spectrometry (IDMS) workflow. The critical step is spiking BEFORE extraction to compensate for recovery losses.

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Part 4: Validated Experimental Protocol

This protocol is adapted for the trace analysis of 5-chloro-OIT in environmental water samples using the d17 standard.

Reagents & Preparation

- Stock Solution: Dissolve 1 mg of **5-Chloro-2-(n-octyl-d17)-4-isothiazolin-3-one** in 10 mL Methanol (100 ppm). Store at -20°C.
- Working Standard: Dilute Stock to 100 ppb in 50:50 Methanol:Water.

Sample Preparation (Solid Phase Extraction)

- Conditioning: HLB Cartridge (200 mg) -> 6 mL MeOH -> 6 mL Ultrapure Water.
- Loading: Adjust sample pH to 3.0 (to stabilize the isothiazolone ring). Spike sample with 50 µL of Working Standard. Load onto cartridge.
- Washing: 5 mL 5% Methanol in Water (removes polar interferences).
- Elution: 2 x 3 mL Methanol.
- Reconstitution: Evaporate to dryness under

  ; reconstitute in 200 µL Mobile Phase.

LC-MS/MS Parameters

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Parameter	Setting
Column	C18 (e.g., Agilent Zorbax Eclipse Plus), 2.1 x 50 mm, 1.8 µm
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Gradient	0-1 min: 5% B; 1-6 min: Linear to 95% B; 6-8 min: Hold 95% B.
Flow Rate	0.3 mL/min
Ionization	ESI Positive ( )
Source Temp	350°C

MRM Transitions (Quantification)

Note: Optimize collision energy (CE) for your specific instrument.

Analyte	Precursor (m/z)	Product (m/z)	Dwell (ms)	CE (eV)	Type
5-Cl-OIT (Native)	248.1	134.0	50	15	Quantifier
5-Cl-OIT (Native)	248.1	102.0	50	25	Qualifier
5-Cl-OIT-d17 (IS)	265.2	134.0	50	15	Quantifier

Technical Note: The product ion 134.0 represents the chlorinated isothiazolone ring fragment. Since the d17 label is on the octyl chain (which is lost), the product ion mass is identical for both. The discrimination occurs at the Precursor stage (248 vs 265).

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Part 5: Safety & Handling

Warning: Isothiazolinones are potent sensitizers and biocides.

- Hazards: Skin corrosion (Category 1B), Skin sensitization (Category 1), Aquatic Acute (Category 1).
- Handling: Always handle the neat standard in a fume hood. Wear nitrile gloves (double gloving recommended due to lipophilicity).
- Decontamination: Spills should be treated with a solution of sodium bisulfite (deactivates the isothiazolone ring) before disposal.

References

- Pharmaffiliates. (n.d.). **5-Chloro-2-(n-octyl-d17)-4-isothiazolin-3-one** Product Page. Retrieved from [Link]
- Environmental Engineering Research. (2018). Simultaneous quantitative analysis of four isothiazolinones in hygienic consumer products. Retrieved from [Link]
- PubChem. (2025). 5-Chloro-2-n-octyl-4-isothiazolin-3-one (Compound Summary). Retrieved from [Link]
- MDPI. (2020). Isothiazolinone Biocides: Chemistry, Biological, and Toxicity Profiles. Retrieved from [Link]
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